

Personal protective equipment for handling Methyl 4-hydroxy-3,5-dimethylbenzoate

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Compound of Interest

Compound Name: Methyl 4-hydroxy-3,5-dimethylbenzoate

Cat. No.: B042476

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Essential Safety and Handling Guide: Methyl 4-hydroxy-3,5-dimethylbenzoate

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **Methyl 4-hydroxy-3,5-dimethylbenzoate** (CAS No: 34137-14-9). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Hazard Identification and Personal Protective Equipment (PPE)

Methyl 4-hydroxy-3,5-dimethylbenzoate is a combustible liquid that is harmful if swallowed, suspected of damaging fertility or the unborn child, and is harmful to aquatic life^[1]. Adherence to proper PPE protocols is mandatory.

Recommended Personal Protective Equipment:

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or face shield.	To prevent eye contact. [1]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber) and protective clothing.	To prevent skin contact. [1]
Respiratory Protection	Use in a well-ventilated area. If vapors or aerosols are generated, use a NIOSH-approved respirator.	To avoid inhalation of harmful vapors. [1]
General Hygiene	Wash hands and skin thoroughly after handling. Do not eat, drink, or smoke in the work area. [1] [2]	To prevent accidental ingestion and contamination.

Operational and Disposal Plans

Step-by-Step Handling and Storage Procedures

Handling:

- Review Safety Data Sheet (SDS): Before use, obtain and read all safety precautions from the SDS.[\[1\]](#)
- Ensure Adequate Ventilation: Always handle the chemical in a well-ventilated area or under a chemical fume hood.[\[1\]](#)[\[3\]](#)
- Prevent Ignition: Keep the substance away from heat, sparks, open flames, and hot surfaces. Smoking is prohibited in the handling area.[\[1\]](#)
- Avoid Contact: Prevent contact with skin and eyes and avoid breathing any vapors or aerosols.[\[1\]](#)
- Clean Up: Wash hands and any exposed skin thoroughly after handling is complete.[\[1\]](#)

Storage:

- Store in a cool, well-ventilated, and locked-up area.[\[1\]](#)
- Keep containers tightly closed and store in a dry place.[\[3\]](#)[\[4\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[4\]](#)[\[5\]](#)

Emergency First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If symptoms persist, call a physician. [1]
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected skin with plenty of water or shower. Consult a physician. [1]
Eye Contact	Rinse out with plenty of water. Remove contact lenses if present and easy to do. Immediately call an ophthalmologist. [1]
Ingestion	If swallowed, immediately make the victim drink water (two glasses at most). Do not induce vomiting. Consult a physician. [1] [2] [3]
General Advice	In all cases of exposure, show the Safety Data Sheet to the attending medical professional. [1]

Spill and Disposal Plan

Accidental Release (Spill):

- Evacuate and Ventilate: Evacuate the danger area. Avoid breathing vapors and ensure adequate ventilation. Keep away from sources of ignition.[\[1\]](#)
- Consult an Expert: Observe emergency procedures and consult an expert for guidance.[\[1\]](#)
- Contain Spill: Prevent the product from entering drains by covering them.[\[1\]](#)

- Clean-Up: Use a liquid-absorbent material (e.g., Chemizorb®) to collect the spill. Place the material in a suitable, closed container for disposal.[1]

Waste Disposal:

- Dispose of waste material in accordance with all applicable national and local regulations.[1]
- Do not mix with other waste. Keep the chemical in its original container.[1]
- Handle uncleaned containers as you would the product itself.[1]

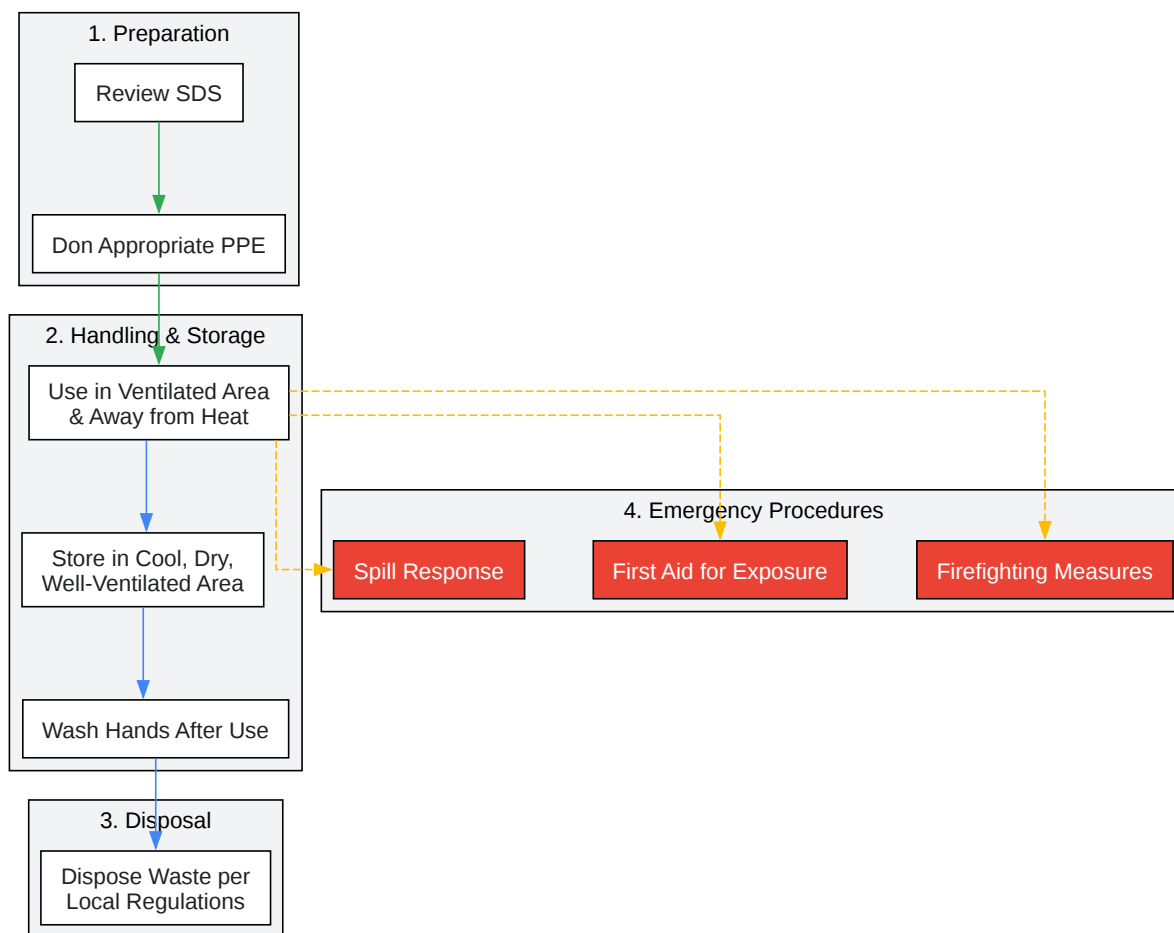
Quantitative Data Summary

The following table summarizes key quantitative data for **Methyl 4-hydroxy-3,5-dimethylbenzoate**.

Parameter	Value	Reference
CAS Number	34137-14-9	[6]
Molecular Formula	C10H12O3	[6]
Molecular Weight	180.20 g/mol	[6]
Toxicity to Fish (Danio rerio)	LC50: 23 mg/L (96 h)	[1]
Toxicity to Algae (D. subspicatus)	ErC50: 111.9 mg/L (72 h)	[1]
Biodegradability	62% (29 days, readily biodegradable)	[1]

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the safe handling of **Methyl 4-hydroxy-3,5-dimethylbenzoate**.



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Caption: Workflow for safe handling of **Methyl 4-hydroxy-3,5-dimethylbenzoate**.

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